

Application Note: AS1975063 Solubility, Stability, and Handling Protocols

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Compound of Interest

Compound Name:	AS1975063
CAS No.:	955925-61-8
Cat. No.:	B605609

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Part 1: Introduction & Compound Identity

AS1975063 is a potent, selective, and orally bioavailable agonist of GPR40 (also known as Free Fatty Acid Receptor 1, FFAR1). Unlike sulfonylureas, which stimulate insulin secretion independently of glucose (often leading to hypoglycemia), **AS1975063** enhances insulin secretion in a glucose-dependent manner. This characteristic makes it a critical tool in metabolic research, particularly for Type 2 Diabetes Mellitus (T2DM).

Critical Distinction: Do not confuse **AS1975063** with CP-AMPA blockers (e.g., IEM-1460, NASPM) often used in neuroscience. **AS1975063** is a metabolic modulator targeting G-protein coupled receptors on pancreatic

-cells.

Physicochemical Profile

Property	Specification
Chemical Name	Sodium 2-({4-[(2',6'-dimethyl[1,1'-biphenyl]-3-yl)methoxy]phenyl)methyl)-3,5-dioxo-1,2,4-oxadiazolidin-4-ide
Target	GPR40 (FFAR1) Agonist
Molecular Formula	C ₂₄ H ₂₁ N ₂ NaO ₄
Molecular Weight	424.43 g/mol (Sodium Salt)
CAS Number	955925-61-8 (Check specific batch for salt/free acid status)
Appearance	White to off-white solid
Solubility	DMSO (>20 mg/mL); Ethanol (Low); Water (Insoluble/Poor)

Part 2: Solubility & Stock Preparation Protocols

The Challenge: Lipophilicity

AS1975063 contains a lipophilic biphenyl tail essential for receptor binding but detrimental to aqueous solubility. While the sodium salt form improves stability, it does not guarantee high solubility in neutral buffers (PBS/media). Direct dissolution in water or media will result in precipitation.

Protocol A: Preparation of Master Stock (10 mM)

Objective: Create a stable, concentrated stock solution for long-term storage.

Reagents:

- **AS1975063** (Solid)
- Anhydrous DMSO (Dimethyl Sulfoxide), sterile-filtered (Grade: Cell Culture or HPLC, >99.9%)

Workflow:

- Calculate: Determine the volume of DMSO required.
 - Formula:
 - Example: To make 10 mM stock from 5 mg of **AS1975063** (MW 424.43):
- Equilibrate: Allow the vial of solid **AS1975063** to reach room temperature before opening. This prevents condensation from introducing water, which degrades the compound.
- Dissolve: Add the calculated volume of anhydrous DMSO.
- Agitate: Vortex vigorously for 30–60 seconds. The solution should be clear and colorless.
 - Troubleshooting: If particles persist, warm the vial to 37°C for 2 minutes, then vortex again. Sonicate only as a last resort (heat generation can degrade the oxadiazolidine ring).
- Aliquot: Dispense into light-protective (amber) polypropylene tubes. Avoid glass if freezing, as DMSO expands.
- Storage: Store aliquots at -80°C (preferred) or -20°C. Stable for 6–12 months. Avoid repeated freeze-thaw cycles (>3 cycles).

Protocol B: Aqueous Dilution (The "Crash" Prevention)

Objective: Dilute the stock into assay media without precipitating the compound.

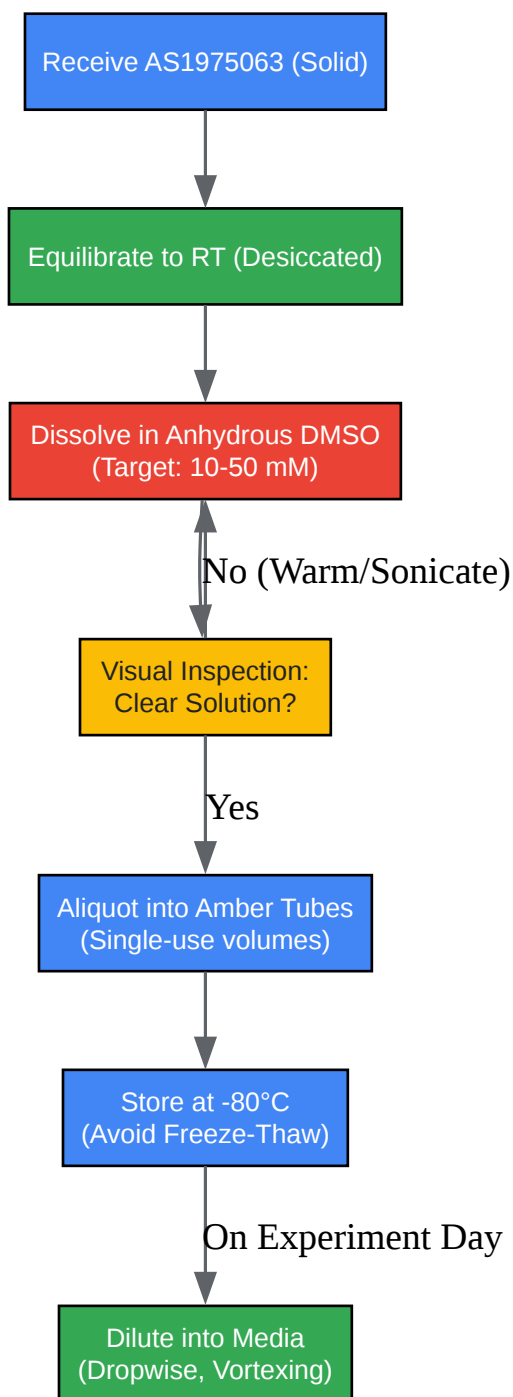
- Preparation: Pre-warm your culture media or buffer (e.g., KRB buffer) to 37°C.
- Intermediate Step (Optional but Recommended for High Concentrations):
 - If the final concentration required is high (e.g., >10 µM), perform a 1:10 dilution in DMSO first, or use an intermediate solvent like PEG400 if compatible with your assay.
- Final Dilution:
 - Add the DMSO stock dropwise to the vortexing media.

- Do not add media to the DMSO stock; this causes a local high-concentration "crash" of the compound.
- Limit: Keep final DMSO concentration
for cell-based assays to avoid solvent toxicity masking the GPR40 effect.

Part 3: Visualization of Workflows

Diagram 1: Storage & Preparation Logic

This decision tree ensures the integrity of the compound from receipt to experiment.



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Caption: Workflow for ensuring solubility and stability of **AS1975063** stocks.

Part 4: Biological Application & Mechanism Mechanism of Action

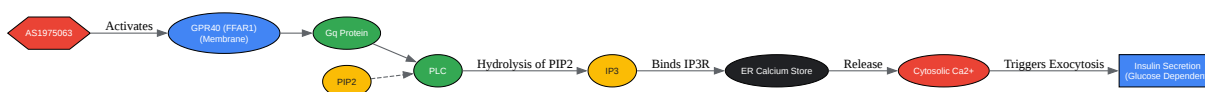
AS1975063 binds to the GPR40 receptor on pancreatic

-cells. This triggers the

signaling cascade. Unlike sulfonylureas (which close

channels directly), GPR40 signaling amplifies insulin secretion only when glucose levels are elevated, reducing the risk of hypoglycemia.

Diagram 2: GPR40 Signaling Pathway



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Caption: **AS1975063** activates GPR40/Gq pathway, leading to IP3-mediated Calcium release and insulin secretion.

Experimental Validation: Calcium Flux Assay

To verify the activity of your **AS1975063** stock, perform a calcium flux assay using CHO cells stably expressing human GPR40 or primary islets.

- Dye Loading: Load cells with a calcium indicator (e.g., Fluo-4 AM or Fura-2) for 30–60 min.
- Baseline: Measure baseline fluorescence in KRB buffer containing low glucose (2.8 mM).
- Stimulation: Inject **AS1975063** (Final conc: 0.1 μ M – 10 μ M).
- Readout: Expect a rapid, transient increase in intracellular calcium ().
 - Control: Use Linoleic Acid (endogenous ligand) as a positive control.[1]

- Negative Control: Cells lacking GPR40 should show no response.

Part 5: References

- Tanaka, H., et al. (2013). "Chronic Treatment with Novel GPR40 Agonists Improve Whole-Body Glucose Metabolism Based on the Glucose-Dependent Insulin Secretion."^[1] Journal of Pharmacology and Experimental Therapeutics, 346(3), 443-452.^[1]^[2]
- Tsujihata, Y., et al. (2011). "TAK-875, an orally available G protein-coupled receptor 40/free fatty acid receptor 1 agonist, enhances glucose-dependent insulin secretion..."^[3] Journal of Pharmacology and Experimental Therapeutics, 339(1), 228-237.^[3] (Contextual reference for GPR40 mechanism).
- TargetMol. "**AS1975063** Product Datasheet." (Physicochemical data verification).

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Sources

- [1. AS 2034178 | CAS:1030846-42-4 | GPR40 agonist | High Purity | Manufacturer BioCrick \[biocrick.com\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. journals.co.za \[journals.co.za\]](#)
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